

Application Notes: Protocol for Vitronectin Coating of Tissue Culture Plates

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Compound of Interest

Compound Name: Vitronectin (367-378)

Cat. No.: B13911969

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Introduction

Vitronectin, a key glycoprotein in the extracellular matrix (ECM), plays a pivotal role in cell adhesion, spreading, proliferation, and differentiation.[1][2] In cell culture, particularly for sensitive cell types like pluripotent stem cells (PSCs) and endothelial cells, a vitronectin-coated surface provides a defined and xeno-free environment, promoting robust and reproducible results.[1][3][4] Unlike undefined matrices such as Matrigel, vitronectin as a single recombinant protein offers enhanced consistency and regulatory compliance, which is crucial for translational research and drug development.[1] This document provides a detailed protocol for coating tissue culture plates with vitronectin, along with insights into its mechanism of action.

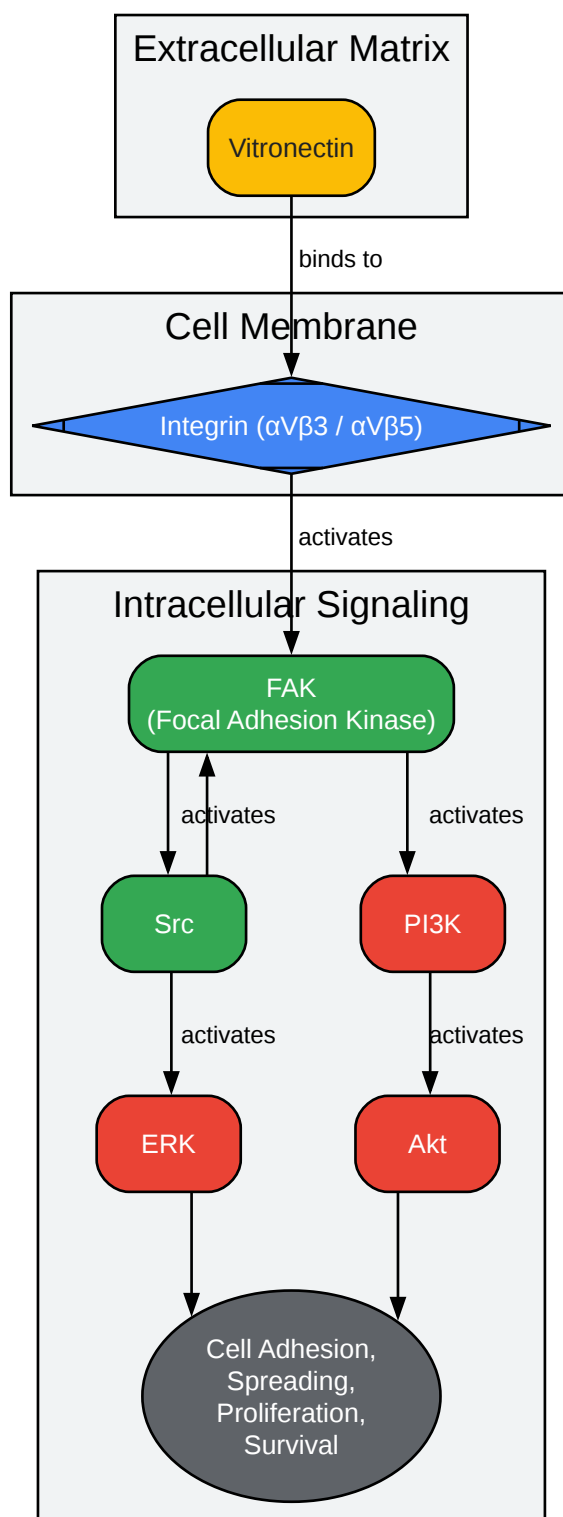
Vitronectin facilitates cell attachment primarily through binding to cell surface integrin receptors, notably $\alpha V\beta 3$ and $\alpha V\beta 5$. [1][5] This interaction triggers intracellular signaling cascades that influence cell behavior and fate. Understanding and optimizing the vitronectin coating process is therefore essential for successful cell culture experiments.

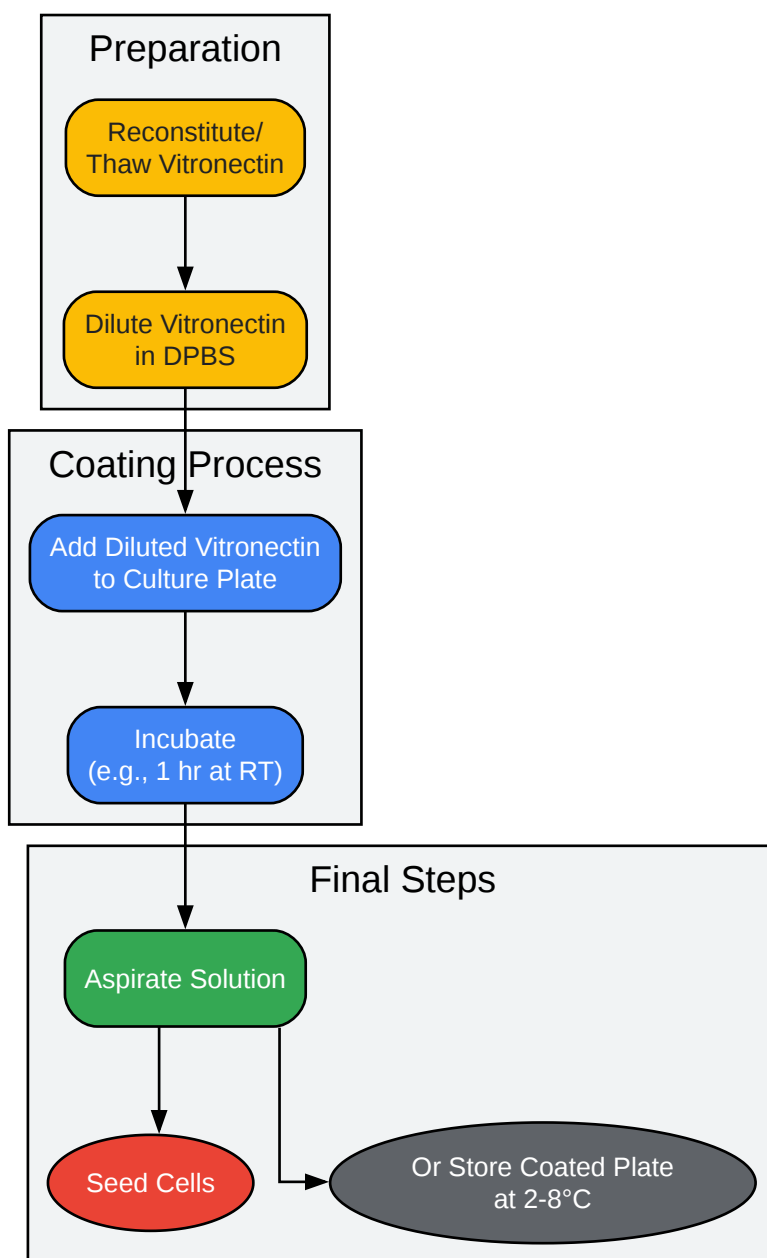
Mechanism of Action: Vitronectin-Integrin Signaling

The binding of vitronectin to integrins initiates a cascade of intracellular events that regulate cell adhesion and migration. This signaling is primarily mediated through the formation of focal adhesions, which are complex structures that link the ECM to the cell's cytoskeleton.[6] Key

signaling molecules involved include Focal Adhesion Kinase (FAK), Src, and downstream pathways such as PI3K/Akt and ERK/MAPK.[1][7][8][9][10]

Activation of these pathways promotes cell survival, proliferation, and the maintenance of specific cellular phenotypes, such as the pluripotency of stem cells.[1] The specific cellular response can be modulated by the density of the vitronectin coating and the specific integrins expressed by the cell type.





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